

1,5-Dimethyl Citrate: An Obscure Molecule with Limited Publicly Available Research

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1,5-Dimethyl Citrate

Cat. No.: B1141270

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Despite a comprehensive search of available scientific and historical databases, detailed information regarding the discovery, history, and specific biological functions of **1,5-Dimethyl Citrate** (CAS Number: 53798-96-2) remains elusive. This scarcity of data prevents the creation of an in-depth technical guide as requested.

1,5-Dimethyl Citrate, also known by its systematic name 2-Hydroxy-1,2,3-propanetricarboxylic Acid 1,3-Dimethyl Ester, is commercially available as a chemical for research purposes. Its basic chemical properties are documented, including its molecular formula (C₈H₁₂O₇). However, beyond this fundamental identification, there is a notable absence of published literature detailing its origin, the researchers who may have first synthesized or identified it, and the timeline of its scientific exploration.

Our investigation into the broader category of citrate esters reveals a rich history of their synthesis and application, primarily as non-toxic plasticizers in polymers, as solvents in various industries, and as components in food and pharmaceutical products. The parent molecule, citric acid, has a well-documented history, from its initial isolation from lemon juice by Carl Wilhelm Scheele in 1784 to its large-scale industrial production through microbial fermentation. This extensive body of knowledge on citric acid and its other esters, such as triethyl citrate and tributyl citrate, does not, however, extend to the specific 1,5-dimethyl ester variant.

Furthermore, searches for biological activity or specific mechanisms of action for **1,5-Dimethyl Citrate** have not yielded any significant findings. There is no readily available information on its

involvement in any signaling pathways, its potential therapeutic effects, or any drug development research in which it may have been a subject.

Consequently, the core requirements for a technical guide—including historical milestones, detailed experimental protocols for its synthesis and study, quantitative data on its properties and effects, and diagrams of its biological interactions—cannot be met at this time due to the lack of primary research and review articles in the public domain.

It is possible that research on **1,5-Dimethyl Citrate** exists in proprietary industrial archives or in specialized, non-public databases. However, based on the extensive search of publicly accessible information, it appears to be a compound that has not been a significant focus of academic or industrial research. Therefore, a comprehensive technical guide on its discovery and history cannot be produced.

- To cite this document: BenchChem. [1,5-Dimethyl Citrate: An Obscure Molecule with Limited Publicly Available Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1141270#1-5-dimethyl-citrate-discovery-and-history\]](https://www.benchchem.com/product/b1141270#1-5-dimethyl-citrate-discovery-and-history)

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com